

Safe Handling and Disposal of 2,3-Dibromobenzoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,3-dibromobenzoic Acid

Cat. No.: B3025340

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For researchers, scientists, and professionals in drug development, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents. This guide provides essential, immediate safety and logistical information for the handling and disposal of **2,3-dibromobenzoic acid**, fostering a culture of safety and building trust in laboratory operations.

I. Immediate Safety and Handling Precautions

When working with **2,3-dibromobenzoic acid**, adherence to strict safety protocols is crucial to mitigate potential risks. Based on information for closely related halogenated benzoic acids, this compound should be handled with care as it is likely an irritant to the skin, eyes, and respiratory system.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves.
- **Body Protection:** A lab coat must be worn to protect against skin contact.

Engineering Controls:

- All handling of **2,3-dibromobenzoic acid**, including weighing and solution preparation, should be conducted within a certified chemical fume hood to prevent the inhalation of dust.

or vapors.

- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Handling Procedures:

- Avoid the formation of dust when handling the solid compound.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

II. First Aid Measures

In case of accidental exposure, immediate action is necessary:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water. If skin irritation occurs, seek medical advice.
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

III. Physical and Chemical Properties

A summary of the key quantitative data for **2,3-dibromobenzoic acid** is provided in the table below for easy reference.

Property	Value
CAS Number	603-78-1[1][2][3]
Molecular Formula	C ₇ H ₄ Br ₂ O ₂ [1][4]
Molecular Weight	279.91 g/mol [1]
Appearance	Off-white solid (inferred from related compounds)
Melting Point	154-156 °C
Water Solubility	Very slightly soluble (0.31 g/L at 25 °C)[4]

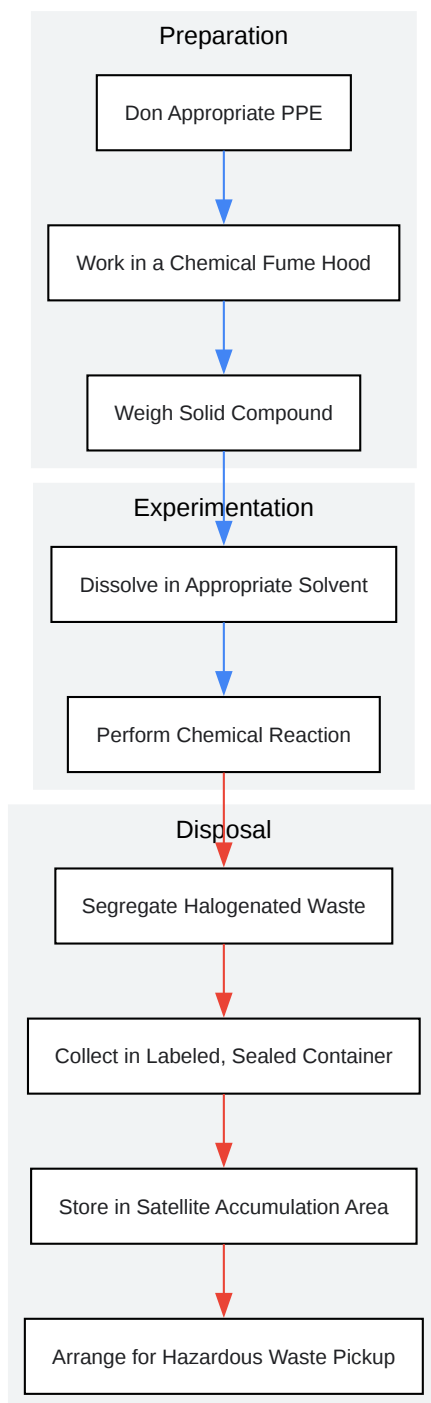
IV. Operational and Disposal Plan

A systematic approach to the use and disposal of **2,3-dibromobenzoic acid** is essential for laboratory safety and environmental responsibility.

Experimental Workflow:

The following diagram illustrates the standard workflow for handling **2,3-dibromobenzoic acid** from initial preparation to final disposal.

Workflow for Handling 2,3-Dibromobenzoic Acid



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Safe handling and disposal workflow for **2,3-dibromobenzoic acid**.

Disposal Plan:

2,3-Dibromobenzoic acid is a halogenated organic compound and must be disposed of as hazardous waste.[5] Improper disposal can lead to environmental contamination.

Step-by-Step Disposal Protocol:

- **Waste Segregation:** Do not mix halogenated organic waste with non-halogenated waste streams.[5][6] Collect all waste containing **2,3-dibromobenzoic acid**, including contaminated items like weighing paper, gloves, and pipette tips, in a designated hazardous waste container for halogenated organics.[5]
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2,3-dibromobenzoic acid**," and the primary hazards (e.g., "Irritant," "Halogenated Organic Waste").[5] The date of waste accumulation should also be clearly marked.
- **Waste Storage:** Store the sealed waste container in a designated satellite accumulation area within the laboratory.[5] This area should be away from incompatible materials. For liquid waste, secondary containment should be used.
- **Final Disposal:** Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[5] Never dispose of **2,3-dibromobenzoic acid** down the drain or in the regular trash.[5] The common method for the final disposal of halogenated organic waste is incineration at a permitted hazardous waste facility.[6][7]

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